

Introduction: The Indazole Scaffold - A Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-Methyl-2H-indazole

CAS No.: 4838-00-0

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The indazole ring system, a bicyclic heteroaromatic structure composed of a benzene ring fused to a pyrazole ring, is a cornerstone of modern medicinal chemistry. Its unique structural and electronic properties allow it to serve as a versatile pharmacophore, capable of engaging with a wide array of biological targets through various non-covalent interactions. This has led to the development of numerous clinically significant drugs, including the kinase inhibitors pazopanib and axitinib.

A critical, yet often nuanced, aspect of indazole chemistry is the existence of two primary tautomeric forms: 1H-indazole and 2H-indazole. The position of the substituent on the pyrazole nitrogen atom profoundly influences the molecule's spatial arrangement, hydrogen bonding capacity, and overall electronic distribution. Consequently, this isomeric difference is a key determinant of biological activity. This guide provides a comparative analysis of **2-Methyl-2H-indazole**, contrasting its biological profile with other indazole derivatives to illuminate the structure-activity relationships (SAR) that govern their function.

The Structural Nuance: 1H- vs. 2H-Indazoles

The fundamental difference between 1H- and 2H-indazoles lies in the point of attachment of the substituent on the pyrazole ring. In 1H-indazoles, the substituent is on the nitrogen atom adjacent to the fused benzene ring (N1), while in 2H-indazoles, it is on the nitrogen atom further away (N2). This seemingly minor change has significant stereoelectronic consequences.

For instance, the N2 position in 2H-indazoles is generally considered more basic than the N1 position in their 1H counterparts. This can alter the molecule's ability to act as a hydrogen bond acceptor, a critical interaction for many ligand-receptor binding events.

Caption: Structural comparison of 1H- and 2H-indazole isomers.

Comparative Biological Activity: A Focus on Key Therapeutic Areas

The choice of N1 versus N2 substitution is a critical strategic decision in drug design. Below, we compare the biological activities of **2-methyl-2H-indazole** and related analogs against other indazoles in several key areas.

Anticancer Activity: Kinase Inhibition

Indazoles are renowned for their ability to function as "hinge-binding" motifs in ATP-competitive kinase inhibitors. The nitrogen atoms of the pyrazole ring form crucial hydrogen bonds with the backbone of the kinase hinge region.

- **2-Substituted Indazoles:** Compounds based on the 2H-indazole scaffold have shown potent inhibitory activity against various kinases. For example, a series of 2-aryl-2H-indazole-7-carboxamides were developed as potent inhibitors of cyclin-dependent kinases (CDKs). The 2H-indazole core was found to be an effective isostere for the 3-aminoindazole scaffold of other known kinase inhibitors.
- **1-Substituted Indazoles:** The 1H-indazole scaffold is arguably more prevalent in approved kinase inhibitors. Pazopanib, for instance, is a multi-targeted tyrosine kinase inhibitor with a 1-methyl-1H-indazole core that targets VEGFR, PDGFR, and c-Kit. The orientation of the N-H donor and N acceptor in the 1H-scaffold is often optimal for binding to the canonical kinase hinge motif.

Comparative Insight: The choice between a 1H and 2H scaffold often depends on the specific topology of the target kinase's active site. While the 1H-indazole provides a classic bidentate hydrogen bond pattern, the 2H-indazole presents a different vector for the substituent at the 2-position, which can be exploited to access different sub-pockets within the ATP-binding site, potentially leading to enhanced selectivity or potency.

Anti-Inflammatory Activity: Modulation of Inflammatory Mediators

Indazole derivatives have been widely explored for their anti-inflammatory properties, often through the inhibition of enzymes like cyclooxygenase (COX) or the modulation of inflammatory signaling pathways.

- **2-Methyl-2H-indazole** Derivatives: Studies on compounds like 2-methyl-N-(4-nitro-2-phenoxyphenyl)-2H-indazole-6-carboxamide have demonstrated significant inhibition of nitric oxide (NO) production in LPS-stimulated RAW 264.7 macrophages. This indicates an ability to interfere with pro-inflammatory signaling cascades. The mechanism often involves the suppression of iNOS and COX-2 expression.
- **Other Indazole Derivatives:** Bendazac, a 1-benzyl-1H-indazole-3-oxyacetic acid, is a clinically used anti-inflammatory agent. Its mechanism is attributed to the inhibition of protein denaturation. This highlights how diverse substitutions on the core scaffold can lead to different anti-inflammatory mechanisms.

Data Summary: Comparative Anti-Inflammatory Activity

Compound/Class	Target/Assay	Key Finding (IC50 or % Inhibition)	Source
2-Methyl-2H-indazole-6-carboxamides	NO Production (RAW 264.7 cells)	IC50 = 7.1 μ M	
1-(Substituted-benzyl)-1H-indazoles	Carrageenan-induced paw edema	Up to 62% inhibition at 10 mg/kg	
YD-3 (indazole-based compound)	COX-2 Inhibition	IC50 = 0.21 μ M	

Causality Behind Experimental Choices: The use of lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages is a standard and robust in vitro model for preliminary anti-inflammatory screening. LPS, a component of gram-negative bacteria, reliably induces a strong inflammatory response, characterized by the production of mediators like nitric oxide (NO) and prostaglandins. Measuring the inhibition of NO production provides a quantitative and high-throughput method to assess a compound's potential to suppress this inflammatory cascade.

Antimicrobial Activity

The indazole scaffold has also been investigated for its potential as an antimicrobial agent.

- **2H-Indazole Derivatives:** A series of novel 2H-indazole derivatives bearing a 1,3,4-oxadiazole moiety have been synthesized and evaluated for their antimicrobial activity. Some of these compounds showed moderate to good activity against various bacterial and fungal strains.
- **Comparison:** The antimicrobial efficacy of indazoles is highly dependent on the nature and position of various substituents. For example, halogenation or the introduction of other heterocyclic rings can dramatically enhance activity. In one study, a 1H-indazole derivative showed superior activity against *M. tuberculosis* compared to its 2H-isomer, suggesting that the N1-substitution pattern was more favorable for penetrating the mycobacterial cell wall or inhibiting its target.

Experimental Protocols: A Self-Validating Approach

To ensure the trustworthiness and reproducibility of findings, detailed and well-controlled experimental protocols are essential.

Protocol 1: In Vitro Nitric Oxide (NO) Inhibition Assay

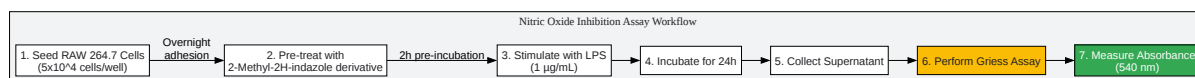
This protocol details the steps to assess the anti-inflammatory potential of a test compound, such as a **2-Methyl-2H-indazole** derivative.

Objective: To quantify the inhibition of NO production in LPS-stimulated murine macrophage cells (RAW 264.7).

Methodology:

- Cell Culture: RAW 264.7 cells are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ humidified incubator.
- Seeding: Cells are seeded into a 96-well plate at a density of 5×10^4 cells/well and allowed to adhere overnight.
- Compound Treatment: The next day, the medium is replaced with fresh medium containing various concentrations of the test compound (e.g., 1, 5, 10, 25, 50 μ M). A vehicle control (e.g., 0.1% DMSO) is also included. Cells are pre-incubated with the compound for 2 hours.
- Stimulation: After pre-incubation, cells are stimulated with 1 μ g/mL of LPS to induce an inflammatory response. A negative control group (no LPS, no compound) is maintained.
- Incubation: The plate is incubated for 24 hours at 37°C and 5% CO₂.
- NO Measurement (Griess Assay):
 - After incubation, 50 μ L of the cell culture supernatant is transferred to a new 96-well plate.
 - 50 μ L of Griess Reagent A (1% sulfanilamide in 5% phosphoric acid) is added to each well and incubated for 10 minutes at room temperature, protected from light.
 - 50 μ L of Griess Reagent B (0.1% N-(1-naphthyl)ethylenediamine dihydrochloride) is then added and incubated for another 10 minutes.
- Data Acquisition: The absorbance is measured at 540 nm using a microplate reader. The concentration of nitrite (a stable product of NO) is determined using a standard curve generated with sodium nitrite.
- Validation & Controls:
 - Positive Control: LPS stimulation without any inhibitor.
 - Negative Control: No LPS, no compound (baseline NO).
 - Vehicle Control: LPS stimulation with the compound solvent (e.g., DMSO) to rule out solvent effects.

- Cell Viability Assay (e.g., MTT): Performed in parallel to ensure that the observed NO inhibition is not due to cytotoxicity of the compound.



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Caption: Workflow for the in vitro nitric oxide inhibition assay.

Conclusion and Future Perspectives

The position of the methyl group on the indazole ring is a critical determinant of biological activity. While 1H-indazoles are more established in clinically approved drugs, the **2-methyl-2H-indazole** scaffold represents a valuable and sometimes advantageous alternative. Its distinct electronic and steric profile allows it to engage with targets in a manner different from its 1H-counterpart, offering opportunities to develop inhibitors with novel selectivity profiles or to overcome resistance mechanisms.

The comparative data underscores that a definitive statement on the superiority of one isomer over the other is impossible; the optimal choice is always context-dependent and target-specific. Future research should focus on systematic parallel synthesis and screening of 1H- and 2H-indazole libraries against diverse target classes. This approach, combined with co-crystallography and computational modeling, will enable a more profound understanding of the subtle SARs that can be exploited for the rational design of next-generation indazole-based therapeutics.

References

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